

Understanding the Compound: A Profile of 7-Bromochroman-4-ol

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Compound of Interest

Compound Name: 7-Bromochroman-4-ol

CAS No.: 18385-82-5

Cat. No.: B2621563

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7-Bromochroman-4-ol is a heterocyclic building block valued in medicinal chemistry for its utility in constructing complex molecular architectures.^[1] Its structure, featuring a chroman backbone with a bromine substituent and a hydroxyl group, presents both synthetic opportunities and specific handling challenges.

Chemical and Physical Properties:

Property	Value	Source
CAS Number	18385-82-5	[1]
Molecular Formula	C ₉ H ₉ BrO ₂	[1]
Molecular Weight	229.07 g/mol	[1]
Boiling Point	314.7±42.0°C at 760 mmHg	[1]
Appearance	Off-white to brown solid	[3]

Hazard Identification and Risk Assessment

A thorough risk assessment is the foundation of safe laboratory practice. The primary identified hazards associated with **7-Bromochroman-4-ol** are:

- Harmful if swallowed (Acute toxicity, Oral, Category 4)[4]
- Causes skin irritation (Skin irritation, Category 2)[4]

While specific data on eye and respiratory irritation for this exact compound is limited, the general reactivity of similar brominated organic compounds necessitates caution. It is prudent to assume it may cause serious eye irritation and potential respiratory irritation.[5][6]

The causality behind these hazards lies in its chemical structure. The bromo-aromatic system can interact with biological macromolecules, while the hydroxyl group can participate in hydrogen bonding and other interactions, potentially disrupting cellular processes upon absorption.

Personal Protective Equipment (PPE): An Essential Barrier

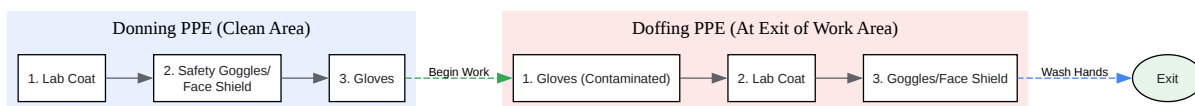
The consistent use of appropriate PPE is non-negotiable when handling **7-Bromochroman-4-ol**. The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

Recommended PPE:

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and/or Face Shield	Goggles should provide a complete seal. A face shield worn over goggles is recommended for splash hazards.[7]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them immediately if contamination is suspected. [7][8]
Body	Laboratory Coat	A flame-resistant lab coat, fully buttoned, is required to protect skin and clothing.[9]

Workflow for Donning and Doffing PPE

Proper procedure in putting on and taking off PPE is critical to prevent cross-contamination.



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimize exposure risk.

Handling:

- Engineering Controls: All weighing and handling of solid **7-Bromochroman-4-ol**, as well as the preparation of solutions, must be conducted in a certified chemical fume hood to control airborne particulates and vapors.[9]
- Procedural Controls: Avoid dust formation.[5][10] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage:

- Conditions: Store in a dry, cool, and well-ventilated place.[10][11] Keep containers tightly closed to prevent moisture absorption and potential degradation.[10] Some suppliers recommend storage at room temperature under an inert gas atmosphere.[1]
- Incompatibilities: Avoid strong oxidizing agents, strong bases, and amines, as these may react with the compound.[10][11]

Emergency Procedures: Preparedness and Response

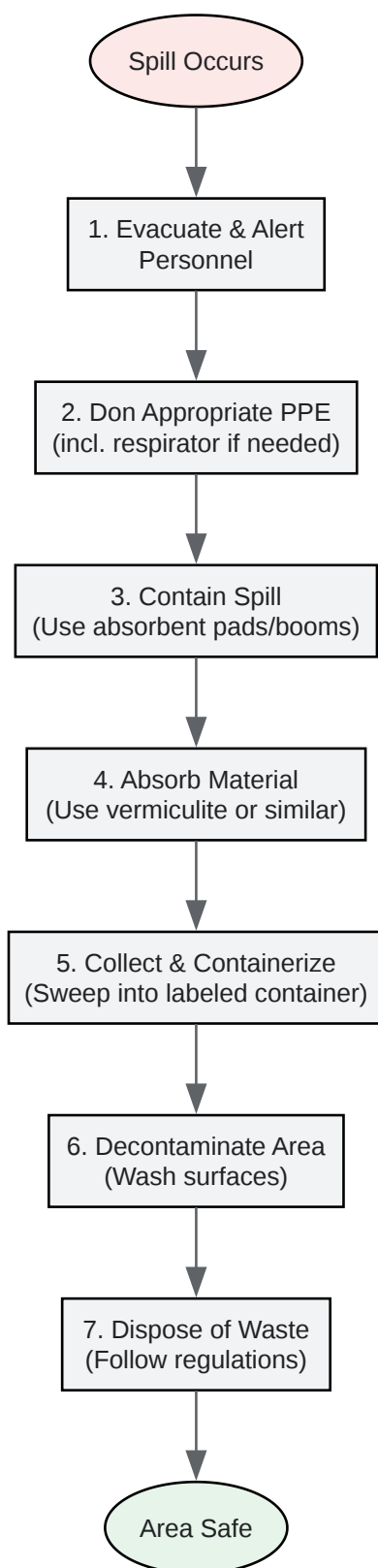
A clear and well-rehearsed emergency plan is critical.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [12] [13]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician. [10]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [12]

Spill Response:

In the event of a spill, the primary objectives are to contain the material, clean the area, and protect personnel.



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Caption: Step-by-step spill response workflow for **7-Bromochroman-4-ol**.

Detailed Spill Cleanup Protocol:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area. Restrict access to the spill zone.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Don PPE:** Wear the appropriate PPE, including double gloves, safety goggles, a face shield, and a lab coat. For large spills, respiratory protection may be necessary.
- **Containment:** For solid spills, carefully sweep up the material to avoid creating dust. For solutions, use an inert absorbent material like vermiculite, sand, or commercial absorbent pads to contain the spill.[\[14\]](#)[\[15\]](#)
- **Collection:** Carefully place the absorbed material and any contaminated cleaning supplies into a suitable, labeled container for hazardous waste.[\[14\]](#)
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Disposal:** Dispose of the hazardous waste in accordance with local, state, and federal regulations.[\[14\]](#)

Waste Disposal

All waste containing **7-Bromochroman-4-ol**, including unused product, contaminated materials, and cleaning supplies, must be treated as hazardous chemical waste.

- **Segregation:** Collect waste in designated, clearly labeled, and sealed containers. Do not mix with other waste streams unless compatible.
- **Disposal Method:** Chemical incineration in a furnace equipped with an afterburner and scrubber is a common disposal method for halogenated organic compounds.[\[14\]](#) Always use a licensed hazardous waste disposal service.

Conclusion

7-Bromochroman-4-ol is a valuable reagent in research and development, but its safe use hinges on a comprehensive understanding of its potential hazards and the diligent application of safety protocols. By integrating the principles of risk assessment, proper PPE usage, meticulous handling and storage, and emergency preparedness into all workflows, researchers can mitigate risks and maintain a safe and productive laboratory environment.

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